

Dihydrolycorine CAS number 6271-21-2

physicochemical data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dihydrolycorine

Cat. No.: B1670607

[Get Quote](#)

An In-depth Technical Guide to the Physicochemical Properties of **Dihydrolycorine** (CAS 6271-21-2)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical data for **Dihydrolycorine** (CAS number 6271-21-2). The information is presented in a structured format to facilitate its use in research, drug development, and scientific documentation.

Chemical Identity and Properties

Dihydrolycorine is an alkaloid derived from plants of the Amaryllidaceae family, such as *Lycoris radiata*[1]. It is a derivative of lycorine and has garnered interest for its biological activities, including antihypertensive and neuroprotective effects[2].

Table 1: General and Chemical Information for **Dihydrolycorine**

Parameter	Value	Source(s)
CAS Number	6271-21-2	[3][4]
Molecular Formula	C ₁₆ H ₁₉ NO ₄	[3][4]
Molecular Weight	289.33 g/mol	[3][4]
Appearance	Solid	[3]
Purity	≥98%	[3]
Botanical Source	Lycoris radiata (L'Her.) Herb.	[5]

Physicochemical Data

The physicochemical properties of a compound are critical for understanding its behavior in biological systems and for formulation development.

Table 2: Physicochemical Properties of **Dihydrolycorine**

Property	Value	Method	Source(s)
Melting Point	247 °C	Experimental	[6]
Boiling Point	460.5 ± 45.0 °C	Predicted	[6]
UV/Vis (λmax)	242, 290 nm	Not specified	[3]
logP (Octanol-Water Partition Coefficient)	0.7	Computed (XLogP3)	[7]
logP (Octanol-Water Partition Coefficient)	0.70310	Experimental	
Topological Polar Surface Area (TPSA)	71.4 Å²	Computed	
Hydrogen Bond Donor Count	2	Computed	
Hydrogen Bond Acceptor Count	6	Computed	
Rotatable Bond Count	1	Computed	[7]
Complexity	490	Computed	[7]

Table 3: Solubility Data for **Dihydrolycorine**

Solvent	Concentration	Notes	Source(s)
DMSO	~3 mg/mL	-	[3]
DMSO	2.89 mg/mL (9.99 mM)	Sonication is recommended.	[8]
PBS (pH 7.2)	~2.5 mg/mL	-	[3]
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	1 mg/mL (3.46 mM)	In vivo formulation. Sonication is recommended. Add solvents sequentially.	[8]

Experimental Protocols

The following are detailed methodologies for determining key physicochemical properties, based on standard industry practices.

Melting Point Determination (Capillary Method)

This protocol is a standard method for determining the melting point of a crystalline solid[9][10][11].

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[9][11]
- Capillary tubes (closed at one end)
- Thermometer

Procedure:

- Sample Preparation: Ensure the **Dihydrolycorine** sample is completely dry and in a fine powdered form. If necessary, grind any coarse crystals in a mortar and pestle[10].
- Loading the Capillary Tube: Introduce a small amount of the powdered sample into the open end of a capillary tube. Pack the sample down by tapping the closed end on a hard surface to form a compact column of 2-4 mm in height.
- Measurement:
 - Place the capillary tube in the heating block of the melting point apparatus.
 - Heat the block rapidly to a temperature approximately 10-15°C below the expected melting point (247°C).
 - Then, decrease the heating rate to 1-2°C per minute to allow for accurate observation.
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has melted (the end of the

melting range). A pure sample should have a sharp melting range of 1-2°C.

pKa Determination (Potentiometric Titration)

Potentiometric titration is a highly accurate method for determining the pKa of ionizable compounds[12][13].

Apparatus:

- Potentiometer with a pH electrode
- Burette
- Magnetic stirrer and stir bar
- Titration vessel

Reagents:

- **Dihydrolycorine** sample
- Standardized 0.1 M hydrochloric acid (HCl)
- Standardized 0.1 M sodium hydroxide (NaOH)
- Potassium chloride (KCl) for maintaining ionic strength
- High-purity water

Procedure:

- Instrument Calibration: Calibrate the pH meter using standard buffer solutions (e.g., pH 4, 7, and 10)[12].
- Sample Preparation: Accurately weigh a known amount of **Dihydrolycorine** and dissolve it in a known volume of water to create a solution of a specific concentration (e.g., 1 mM). Add KCl to maintain a constant ionic strength.
- Titration:

- Place the sample solution in the titration vessel with a magnetic stir bar and immerse the pH electrode.
- If **Dihydrolycorine** is a base, titrate with the standardized HCl solution. If it is an acid, titrate with standardized NaOH.
- Add the titrant in small, precise increments and record the pH after each addition, allowing the reading to stabilize.
- Continue the titration well past the equivalence point.
- Data Analysis:
 - Plot the pH values against the volume of titrant added to generate a titration curve.
 - The pKa is the pH at the half-equivalence point. This can be determined from the inflection point of the titration curve.

LogP Determination (Shake-Flask Method)

The shake-flask method is the traditional and a reliable method for the experimental determination of the octanol-water partition coefficient[14][15][16].

Apparatus:

- Separatory funnel or centrifuge tubes
- Mechanical shaker
- Analytical instrument for concentration measurement (e.g., UV-Vis spectrophotometer or HPLC)

Reagents:

- **Dihydrolycorine** sample
- n-Octanol (pre-saturated with water)
- Water (pre-saturated with n-octanol)

Procedure:

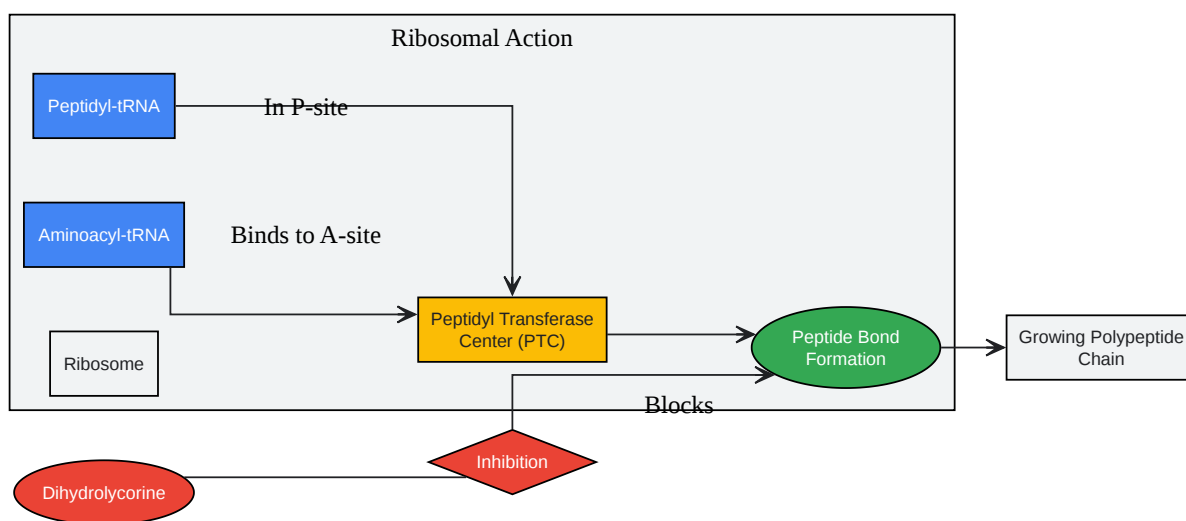
- Preparation of Phases: Prepare water-saturated n-octanol and n-octanol-saturated water by vigorously mixing equal volumes of the two solvents and allowing them to separate.
- Partitioning:
 - Accurately weigh a small amount of **Dihydrolycorine** and dissolve it in either the water-saturated n-octanol or the n-octanol-saturated water.
 - Add a known volume of this solution to a separatory funnel or centrifuge tube containing a known volume of the other phase.
 - Shake the mixture vigorously for a set period (e.g., 1-2 hours) to ensure equilibrium is reached.
 - Allow the two phases to separate completely. Centrifugation can be used to aid separation.
- Concentration Measurement:
 - Carefully separate the two phases.
 - Determine the concentration of **Dihydrolycorine** in each phase using a suitable analytical method. Given its chromophore, UV-Vis spectrophotometry at its λ_{max} (242 or 290 nm) would be appropriate.
- Calculation:
 - The partition coefficient (P) is calculated as the ratio of the concentration of the compound in the n-octanol phase to its concentration in the aqueous phase: $P = \frac{[\text{Concentration}]_{\text{octanol}}}{[\text{Concentration}]_{\text{water}}}$.
 - The LogP is the base-10 logarithm of the partition coefficient: $\text{LogP} = \log_{10}(P)$.

Signaling Pathways and Biological Activity

Dihydrolycorine exhibits several notable biological activities. The following diagrams illustrate the proposed mechanisms of action.

Inhibition of Protein Synthesis

Dihydrolycorine is known to be an inhibitor of protein synthesis in eukaryotic cells. It is suggested to act by inhibiting the peptide bond formation step on the ribosome[17].

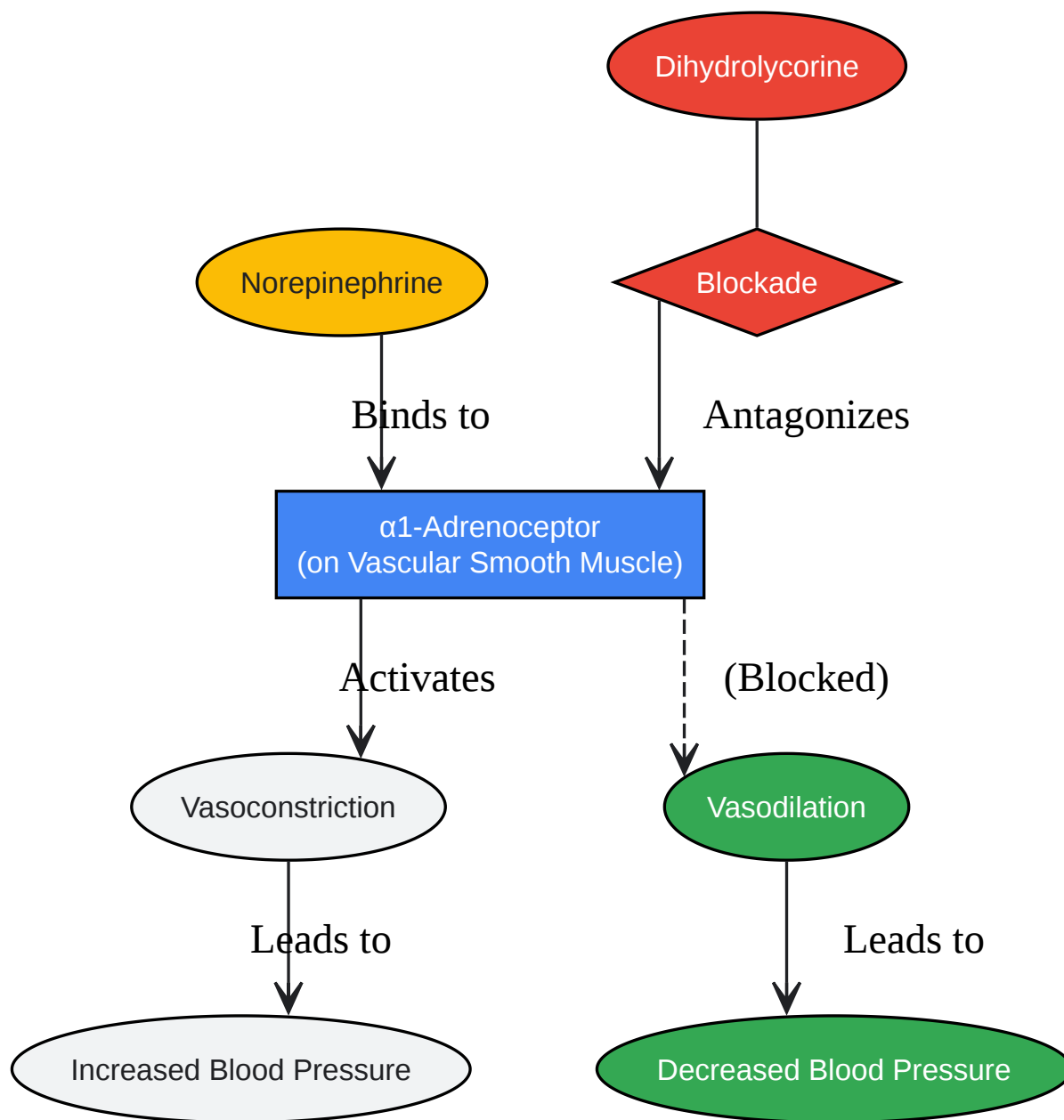


[Click to download full resolution via product page](#)

Caption: **Dihydrolycorine's** inhibition of protein synthesis.

Antihypertensive Mechanism

The antihypertensive effect of **Dihydrolycorine** is proposed to be mediated through the blockade of $\alpha 1$ -adrenoceptors[1]. This action leads to vasodilation and a reduction in blood pressure.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [Hypotensive effect of dihydrolycorine] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medkoo.com [medkoo.com]
- 3. caymanchem.com [caymanchem.com]
- 4. dihydrolycorine - Safety Data Sheet [chemicalbook.com]
- 5. CAS 6271-21-2 | Dihydrolycorine [phytopurify.com]
- 6. 错误页 [amp.chemicalbook.com]
- 7. CAS No.101219-55-0 | 1H,6H-5,11b-Ethano[1,3]dioxolo[4,5-j]phenanthridine-1,2-diol,2,3,4,4a-tetrahydro-7-methoxy-, (1R,2S,4aR,5S,11bS)- (9CI) | chem960.com [m.chem960.com]
- 8. NB-64-27390-200mg | Dihydrolycorine [6271-21-2] Clinisciences [clinisciences.com]
- 9. chem.ucalgary.ca [chem.ucalgary.ca]
- 10. uomus.edu.iq [uomus.edu.iq]
- 11. SSERC | Melting point determination [sserc.org.uk]
- 12. Protocol for Determining pKa Using Potentiometric Titration - Creative Bioarray | Creative Bioarray [creative-bioarray.com]
- 13. medwinpublishers.com [medwinpublishers.com]
- 14. Interlaboratory study of log P determination by shake-flask and potentiometric methods - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. encyclopedia.pub [encyclopedia.pub]
- 16. Cambridge MedChem Consulting [cambridgemedchemconsulting.com]
- 17. Inhibitors of protein synthesis in eukaryotic cells. Comparative effects of some amaryllidaceae alkaloids - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Dihydrolycorine CAS number 6271-21-2 physicochemical data]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1670607#dihydrolycorine-cas-number-6271-21-2-physicochemical-data>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com